Compound of Interest	
Compound Name:	Ethyl 2-phenyl-2-piperidinoacetate
CAS No.:	7550-06-3
Cat. No.:	B1295640

Ethyl 2-phenyl-2-piperidinoacetate, commonly known as ethylphenidate, is a psychoactive substance and a close structural analog of methylpheni

This guide provides a comprehensive technical overview of the in vitro metabolism of ethylphenidate, synthesizing current scientific understanding wit

Section 1: The Metabolic Fate of Ethylphenidate

The biotransformation of ethylphenidate is primarily a Phase I-driven process. In vitro investigations utilizing human liver microsomes and cytosol hav

Phase I Metabolic Pathways

Ester Hydrolysis: The most significant metabolic route for ethylphenidate, analogous to its parent compound methylphenidate, is the hydrolysis of its e

Oxidative Metabolism (CYP450-Mediated): Concurrent with hydrolysis, ethylphenidate is a substrate for the cytochrome P450 (CYP) mixed-function o

- Primary Metabolites: The initial oxidative step involves mono-hydroxylation, principally on the piperidine ring, leading to the formation of two primary
- Secondary Metabolites: These primary metabolites can undergo further biotransformation, including subsequent dehydration and ring-opening, follo

To date, a total of seven Phase I oxidative metabolites have been identified in vitro.[6] Interestingly, unlike methylphenidate, hydroxylation on the aron

Non-Enzymatic Transformations

A crucial consideration in the study of ethylphenidate is its potential for non-enzymatic degradation and transformation. In vitro, particularly in the pres

Diagram 1: Metabolic Pathways of Ethylphenidate

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M2 [label="Secondary Metabolites\n(Dehydrated, Ring-Opened,\nHydroxylated)", fillcolor="#34A853", fontcolor="
```

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// Edges
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EPH -> MPH [label="Trans-esterification\n(Non-Enzymatic)"];
EPH -> M1 [label="Oxidation (CYP450)"];
M1 -> M2 [label="Further Oxidation"];
}
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Caption: A generalized workflow for in vitro drug metabolism studies.

Detailed Step-by-Step Protocol: Reaction Phenotyping

This protocol is designed to identify which CYP enzymes are responsible for metabolizing ethylphenidate.

1. Reagent Preparation:

- Ethylphenidate Stock: Prepare a 10 mM stock solution in a suitable organic solvent (e.g., methanol or DMSO).
- Enzyme Systems: Use pooled Human Liver Microsomes (HLM) at a concentration of 20 mg/mL and a panel of recomb
- Cofactor: Prepare a 10 mM solution of NADPH in phosphate buffer.
- Buffer: Use a 100 mM potassium phosphate buffer, pH 7.4.
-

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Quenching Solution: Ice-cold acetonitrile containing an internal standard (e.g., a structurally similar but

2. Incubation Procedure:

- In a microcentrifuge tube, combine the buffer, HLM (to a final concentration of 0.5-1.0 mg/mL protein) or r(
- Pre-incubate the mixture at 37°C for 5 minutes to equilibrate the temperature.
- Initiate the reaction by adding ethylphenidate to a final concentration of 1-10 µM. For HLM incubations, imm
- Incubate at 37°C for a predetermined time (e.g., 0, 15, 30, 60 minutes) in a shaking water bath.
- Terminate the reaction by adding 2-3 volumes of the ice-cold quenching solution. This precipitates the prote

3. Control Systems (Trustworthiness through Self-Validation):

- Negative Control (-NADPH): A condition identical to the main experiment but replacing the NADPH solution wi

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- Negative Control (-Enzyme): A condition without the enzyme source (HLM or rCYP). This accounts for any subst

- Positive Control: Incubate a known substrate for the specific CYP isoform being tested (e.g., midazolam for

4. Sample Preparation for Analysis:

- Vortex the terminated reaction tubes vigorously.

- Centrifuge at >10,000 x g for 10 minutes at 4°C to pellet the precipitated protein.

- Carefully transfer the supernatant to a new tube or a 96-well plate for analysis.

- If necessary, evaporate the solvent under nitrogen and reconstitute in a mobile phase-compatible solution.

5. Analytical Methodology:

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Instrumentation: Employ a Liquid Chromatography-Quadrupole Time-of-Flight Mass Spectrometry (LC-Q-TOF MS) sy

- Chromatography: Use a C18 reverse-phase column to separate the parent drug from its more polar metabolites.
- Mass Spectrometry: Operate the mass spectrometer in positive electrospray ionization (ESI) mode. Acquire dat
- Data Analysis: Process the data using metabolite identification software. Look for expected mass shifts corr

Conclusion

The in vitro metabolism of **ethyl 2-phenyl-2-piperidinoacetate** is a multifaceted process dominated by Phase I

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